

Personal protective equipment for handling 6-Chloro-2-methyl-1h-indole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-Chloro-2-methyl-1h-indole

Cat. No.: B1331389

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Essential Safety and Handling Guide for 6-Chloro-2-methyl-1h-indole

This guide provides crucial safety and logistical information for the handling and disposal of **6-Chloro-2-methyl-1h-indole**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Chemical Profile:

- Name: **6-Chloro-2-methyl-1h-indole**
- CAS Number: 6127-17-9
- Empirical Formula: C₉H₈ClN
- Physical Form: Solid

Hazard Identification:

According to safety data sheets, **6-Chloro-2-methyl-1h-indole** is classified as acutely toxic if swallowed (Acute Tox. 3 Oral). It is also known to cause skin and serious eye irritation, and may lead to respiratory irritation.^{[1][2]}

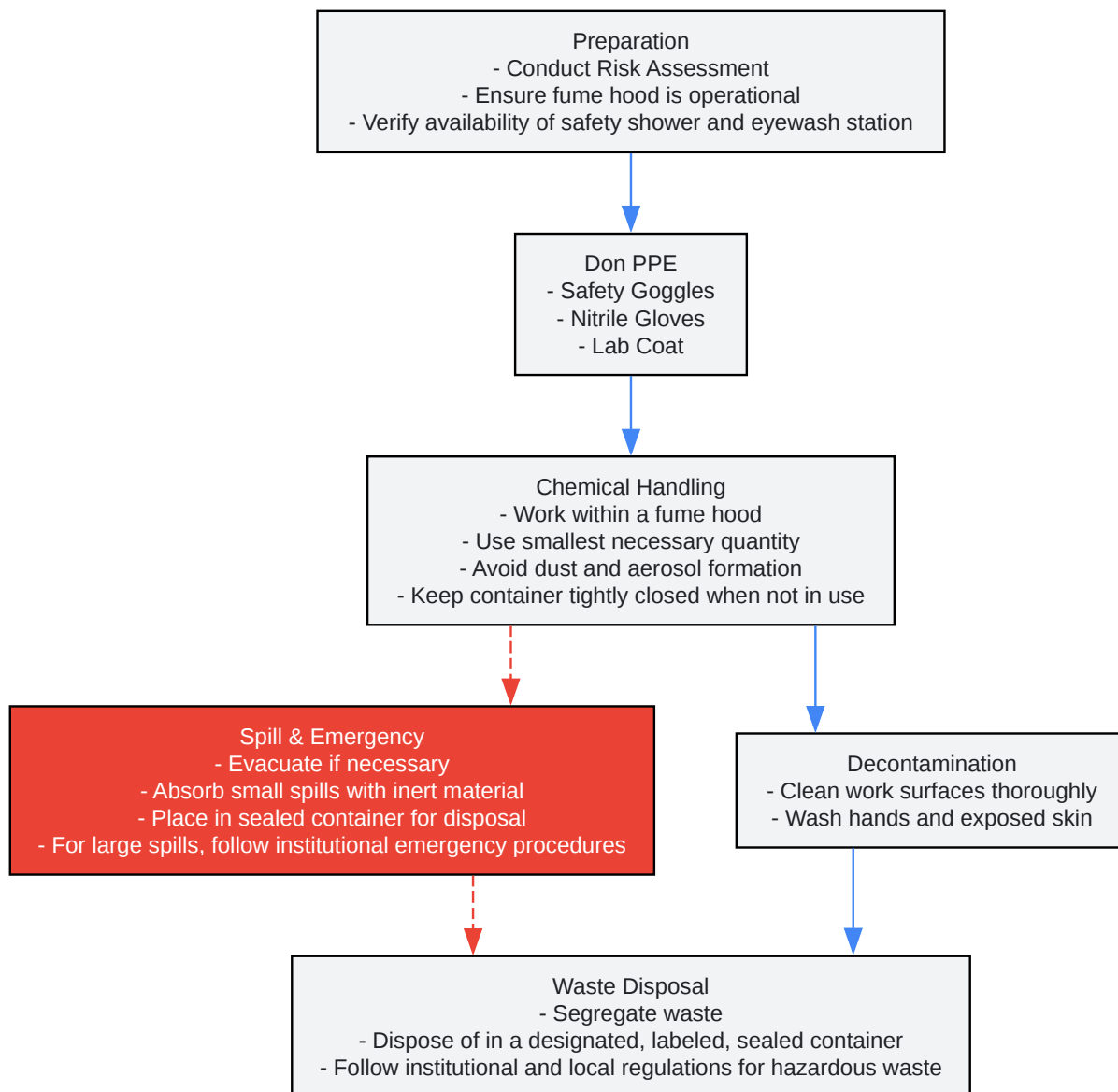
Personal Protective Equipment (PPE)

Appropriate PPE is the final and essential barrier against chemical exposure and should be used in conjunction with engineering controls such as fume hoods.[\[3\]](#)

Protection Type	Equipment Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield may be required for splash risks. [3]	Protects eyes and face from chemical splashes.
Skin and Body Protection	Flame-resistant lab coat, long pants, and closed-toe shoes. [3]	Prevents skin contact with the chemical.
Hand Protection	Chemically resistant gloves (e.g., nitrile). Inspect gloves before use and use proper removal techniques. [3]	Protects hands from direct contact.
Respiratory Protection	A NIOSH-approved respirator may be necessary if engineering controls are insufficient or during spill cleanup, based on a risk assessment. [3] [4]	Prevents inhalation of dust or aerosols.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is critical for the safe handling of **6-Chloro-2-methyl-1h-indole**. The following workflow outlines the key stages from preparation to waste disposal.



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Safe Handling Workflow for **6-Chloro-2-methyl-1h-indole**

Disposal Plan

Proper disposal of **6-Chloro-2-methyl-1h-indole** and its containers is imperative to prevent environmental contamination and ensure regulatory compliance.

- **Waste Categorization:** This material should be treated as hazardous chemical waste.

- Containment: Dispose of contents and container in an approved waste disposal plant.[1][2]
Collect waste in suitable, closed, and clearly labeled containers.[4]
- Procedure:
 - Do not dispose of down the drain or into the environment.[4]
 - For spills, sweep up the solid material, avoiding dust formation, and place it into a suitable container for disposal.[2][4]
 - Contaminated PPE should also be disposed of as hazardous waste.
 - Adhere to all local, state, and federal regulations for hazardous waste disposal. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

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- To cite this document: BenchChem. [Personal protective equipment for handling 6-Chloro-2-methyl-1h-indole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1331389#personal-protective-equipment-for-handling-6-chloro-2-methyl-1h-indole]

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